

Alendronate-Induced Cytotoxicity in Cell Culture: A Technical Support Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Alendronate (sodium hydrate)

Cat. No.: B15868864

[Get Quote](#)

Welcome to the technical support center for researchers utilizing alendronate in cell culture. This guide is designed to provide in-depth troubleshooting advice and answers to frequently asked questions, empowering you to navigate the complexities of your experiments with confidence. Our focus is on understanding the underlying mechanisms of alendronate's action to resolve common experimental hurdles.

Troubleshooting Guide: Common Issues & Solutions

This section addresses specific problems you might encounter during your in-vitro studies with alendronate. Each issue is followed by potential causes and actionable solutions grounded in scientific principles.

Issue 1: Excessive or Unexpectedly High Cytotoxicity

Question: I'm observing massive cell death in my cultures, even at what I considered to be a low concentration of alendronate. What could be the cause?

Potential Causes & Solutions:

- **High Sensitivity of the Cell Line:** Different cell types exhibit varying sensitivities to alendronate. For instance, osteoclasts and their precursors are highly susceptible due to their significant reliance on the mevalonate pathway for survival and function.^{[1][2][3]} Other cell types, such as human dental pulp stem cells, have also been shown to undergo apoptosis in response to alendronate.^[4]
 - **Solution:** Conduct a dose-response study to determine the IC₅₀ (half-maximal inhibitory concentration) for your specific cell line. A typical starting range for many cell types is 1 μ M to 100 μ M.^{[5][6][7]} For highly sensitive cells, you may need to explore concentrations in the nanomolar range.
- **Prolonged Incubation Time:** The cytotoxic effects of alendronate are time-dependent.^[4] Continuous exposure can lead to a cumulative inhibition of the mevalonate pathway, eventually triggering apoptosis.
 - **Solution:** Perform a time-course experiment to identify the optimal incubation period for your desired effect. It's possible that a shorter exposure is sufficient to achieve the desired biological outcome without inducing widespread cell death.
- **Off-Target Effects at High Concentrations:** While the primary target of alendronate is farnesyl pyrophosphate synthase (FPPS) in the mevalonate pathway, high concentrations may lead to off-target effects, contributing to cytotoxicity.^{[8][9]}
 - **Solution:** Whenever possible, use the lowest effective concentration determined from your dose-response studies to minimize the risk of off-target effects.
- **Alendronate Precipitation:** Alendronate is a salt and can precipitate in culture media, especially at high concentrations or if the media is not properly buffered. These precipitates can be directly toxic to cells.
 - **Solution:** Ensure alendronate is fully dissolved in your vehicle (e.g., sterile PBS or water) before adding it to the culture medium. Visually inspect the medium for any signs of precipitation after adding alendronate. If precipitation occurs, prepare a fresh, lower concentration solution. For more persistent issues, consider sterile filtering the alendronate-containing medium.^[10]

Issue 2: Inconsistent or Irreproducible Results

Question: My cell viability assay results are highly variable between experiments, even when I use the same alendronate concentration. What could be causing this?

Potential Causes & Solutions:

- **Cell Passage Number and Health:** The physiological state of your cells can significantly impact their response to alendronate. Cells at a high passage number may have altered metabolic rates or be more stressed, leading to inconsistent results.^[11]
 - **Solution:** Use cells within a consistent and low passage number range for all experiments. Ensure cells are healthy and in the logarithmic growth phase before initiating treatment.
- **Inconsistent Alendronate Activity:** The potency of your alendronate stock solution can degrade over time, especially with repeated freeze-thaw cycles.
 - **Solution:** Prepare single-use aliquots of your alendronate stock solution and store them at -20°C or -80°C. Avoid repeated freeze-thaw cycles.
- **Variability in Assay Performance:** The choice of cytotoxicity assay and its execution can introduce variability. For example, MTT and XTT assays rely on metabolic activity, which can be influenced by factors other than cell death.
 - **Solution:** For a more direct measure of apoptosis, consider using assays that detect caspase activation (e.g., Caspase-3/7 activity assay) or changes in membrane integrity (e.g., Annexin V/PI staining followed by flow cytometry).^{[5][12]}

Issue 3: Unexpected Proliferation at Low Concentrations

Question: I expected to see a decrease in cell viability, but at very low concentrations of alendronate, I'm observing a slight increase in cell proliferation. Is this a known effect?

Potential Causes & Solutions:

- **Hormetic Effect:** Some studies have reported a biphasic or hormetic effect of alendronate on certain cell types, particularly osteoblasts.^[13] At very low concentrations, alendronate may

stimulate signaling pathways that promote proliferation and differentiation, while higher concentrations are inhibitory.

- Solution: If this effect is not the focus of your study, ensure your experimental concentrations are in the inhibitory range as determined by your dose-response curve. If you are investigating this phenomenon, a more detailed dose-response with multiple concentrations in the low range will be necessary to characterize it.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of alendronate-induced cytotoxicity?

Alendronate is a nitrogen-containing bisphosphonate that primarily induces apoptosis by inhibiting farnesyl pyrophosphate synthase (FPPS), a key enzyme in the mevalonate pathway.^{[8][14]} This inhibition prevents the synthesis of farnesyl pyrophosphate (FPP) and geranylgeranyl pyrophosphate (GGPP). FPP and GGPP are essential for a post-translational modification called prenylation, which attaches these lipid groups to small GTP-binding proteins like Ras, Rho, and Rac.^{[1][14]} Prenylation is crucial for the proper localization and function of these proteins in cell signaling, cytoskeletal organization, and cell survival. By disrupting prenylation, alendronate interferes with these critical cellular processes, ultimately leading to the activation of caspases and apoptotic cell death.^{[3][12]}

Q2: How can I confirm that the cell death I'm observing is apoptosis?

Several methods can be used to confirm apoptosis:

- **Morphological Changes:** Look for characteristic signs of apoptosis, such as cell shrinkage, membrane blebbing, chromatin condensation (pyknosis), and nuclear fragmentation (karyorrhexis), using microscopy.^{[15][16]}
- **Caspase Activation:** Measure the activity of key executioner caspases, such as caspase-3 and caspase-7, using commercially available assays.^[12]
- **Annexin V/Propidium Iodide (PI) Staining:** Use flow cytometry to detect the externalization of phosphatidylserine (a marker of early apoptosis) with Annexin V and compromised cell membranes (a marker of late apoptosis or necrosis) with PI.^[5]

- TUNEL Assay: This assay detects DNA fragmentation, a hallmark of late-stage apoptosis.
[\[15\]](#)

Q3: Can I rescue my cells from alendronate-induced cytotoxicity?

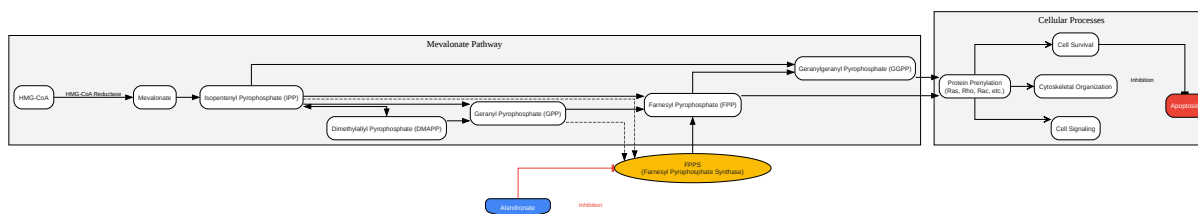
Yes, co-incubation with intermediates of the mevalonate pathway can rescue cells from alendronate's effects. Geranylgeraniol (GGOH), a precursor to GGPP, is particularly effective at preventing alendronate-induced apoptosis.[\[1\]](#)[\[3\]](#)[\[17\]](#) Mevalonate, a precursor further upstream, can also offer partial protection.[\[1\]](#)[\[17\]](#) This rescue experiment can also serve as a valuable control to confirm that the observed cytotoxicity is indeed due to the inhibition of the mevalonate pathway.

Q4: What are some key considerations for designing an experiment with alendronate?

- Cell Type: Be aware of the known sensitivity of your chosen cell line.
- Dose-Response: Always perform a dose-response curve to determine the appropriate concentration range for your experiments.
- Time-Course: Evaluate the effects of alendronate at different time points to understand the kinetics of its action.
- Appropriate Controls: Include an untreated control and a vehicle control in all experiments. For mechanistic studies, consider a rescue experiment with geranylgeraniol.
- Method of Detection: Choose an assay that is appropriate for the specific question you are asking (e.g., proliferation, apoptosis, metabolic activity).

Visualizing the Mechanism and Troubleshooting Workflow

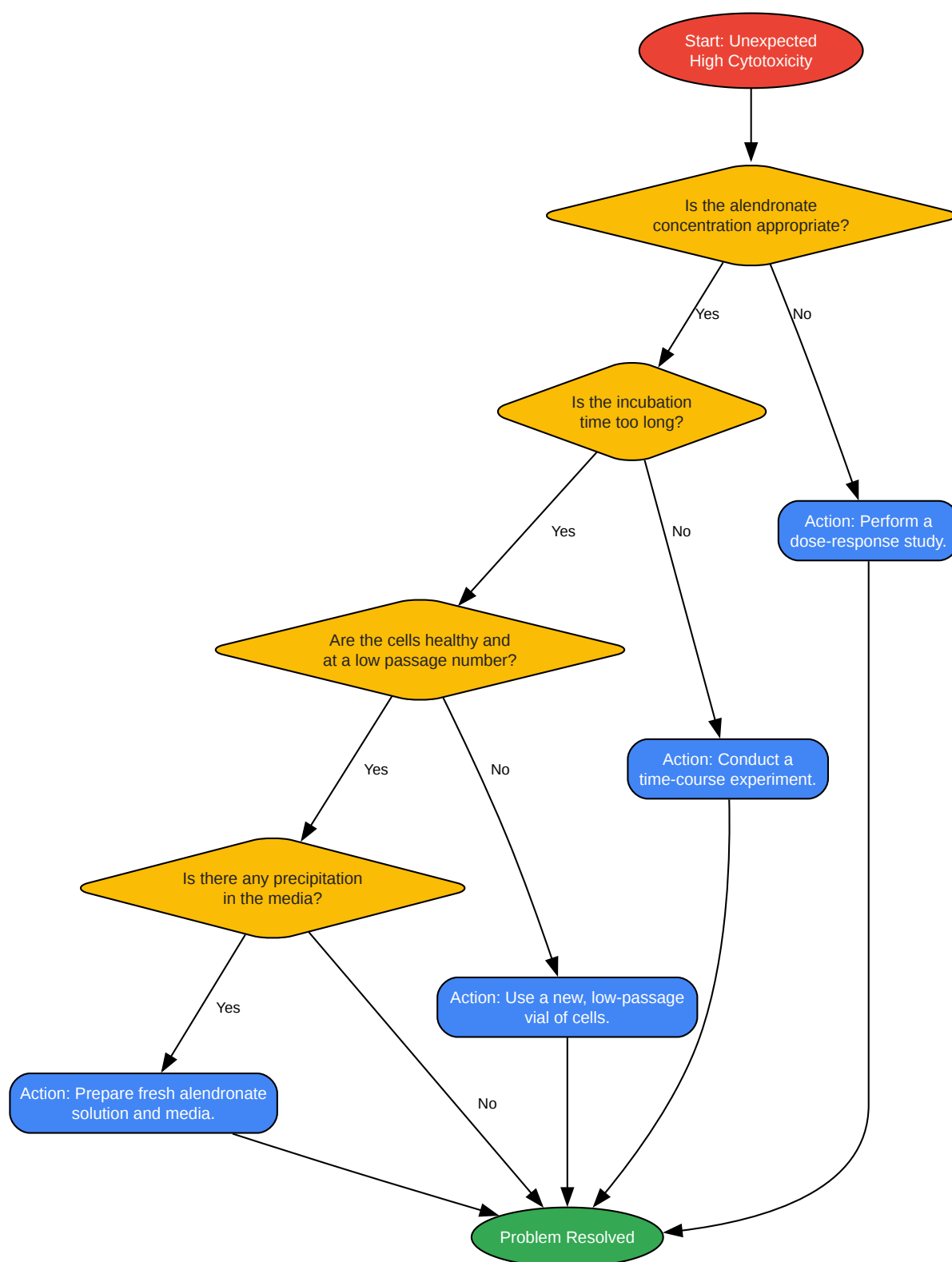
The Mevalonate Pathway and Alendronate's Site of Action



[Click to download full resolution via product page](#)

Caption: Alendronate inhibits FPPS in the mevalonate pathway.

Troubleshooting Workflow for Unexpected Cytotoxicity



[Click to download full resolution via product page](#)

Caption: A logical workflow for troubleshooting high cytotoxicity.

Experimental Protocol: Assessment of Alendronate-Induced Apoptosis by Annexin V-FITC/PI Staining and Flow Cytometry

This protocol provides a step-by-step guide for quantifying apoptosis in response to alendronate treatment.

Materials:

- Cell line of interest
- Complete culture medium
- Alendronate sodium salt
- Sterile PBS (phosphate-buffered saline)
- Trypsin-EDTA
- Annexin V-FITC Apoptosis Detection Kit (containing Annexin V-FITC, Propidium Iodide (PI), and Binding Buffer)
- 6-well culture plates
- Flow cytometer

Procedure:

- Cell Seeding:
 - Seed cells in 6-well plates at a density that will result in 70-80% confluency at the time of harvesting. Allow cells to adhere overnight in a 37°C, 5% CO₂ incubator.
- Alendronate Treatment:
 - Prepare fresh dilutions of alendronate in complete culture medium from a sterile stock solution.

- Remove the old medium from the cells and replace it with the alendronate-containing medium. Include an untreated control and a vehicle control.
- Incubate the cells for the desired treatment duration (e.g., 24, 48, or 72 hours).
- Cell Harvesting:
 - Carefully collect the culture supernatant, which may contain detached apoptotic cells.
 - Wash the adherent cells with PBS.
 - Trypsinize the adherent cells and combine them with the collected supernatant.
 - Centrifuge the cell suspension at 300 x g for 5 minutes.
 - Discard the supernatant and wash the cell pellet twice with cold PBS.
- Staining:
 - Resuspend the cell pellet in 1X Binding Buffer at a concentration of approximately 1×10^6 cells/mL.
 - Transfer 100 μ L of the cell suspension (1×10^5 cells) to a flow cytometry tube.
 - Add 5 μ L of Annexin V-FITC and 5 μ L of PI to the cell suspension.
 - Gently vortex the tube and incubate for 15 minutes at room temperature in the dark.
 - Add 400 μ L of 1X Binding Buffer to each tube.
- Flow Cytometry Analysis:
 - Analyze the samples on a flow cytometer within one hour of staining.
 - Set up appropriate gates to distinguish between:
 - Live cells: Annexin V-negative, PI-negative
 - Early apoptotic cells: Annexin V-positive, PI-negative

- Late apoptotic/necrotic cells: Annexin V-positive, PI-positive
- Necrotic cells: Annexin V-negative, PI-positive

Data Interpretation: An increase in the percentage of Annexin V-positive cells (both PI-negative and PI-positive) in the alendronate-treated groups compared to the control group indicates the induction of apoptosis.

Quantitative Data Summary

The following table summarizes typical effective concentrations of alendronate leading to cytotoxicity in various cell types, as reported in the literature.

Cell Type	Alendronate Concentration Range	Observed Effect	Citation(s)
Human Rotator Cuff Fibroblasts	100 μ M	Significant decrease in live cells, increased apoptosis	[5][18]
Human Dental Pulp Stem Cells	0.8–100 μ M	Decreased cell viability, increased apoptosis	[4]
Human Osteoblasts	20–100 μ M	Reduced proliferation	[6][19]
Preosteoblast Cells (MC3T3)	5 μ M	Decreased cell viability	[11]
Human Periodontal Ligament Fibroblasts	$>10^{-6}$ M	Cytotoxicity	[7]
Caov-3 (Ovarian Cancer Cells)	Up to 30 μ M	No effect on viability	[20]

References

- Fisher, J. E., Rogers, M. J., Halasy, J. M., Hamanaka, R., Wesolowski, G., Rodan, G. A., & Reszka, A. A. (1999). Alendronate mechanism of action: geranylgeraniol, an intermediate in

the mevalonate pathway, prevents inhibition of osteoclast formation, bone resorption, and kinase activation in vitro. *Proceedings of the National Academy of Sciences*, 96(1), 133–138. [\[Link\]](#)

- Marcobal, A., Porporatto, C., & Caimi, R. J. (2015). Alendronate, a double-edged sword acting in the mevalonate pathway. *Experimental and Therapeutic Medicine*, 10(1), 33-38. [\[Link\]](#)
- Väänänen, H. K., & Laitala-Leinonen, T. (2008). Inhibition of mevalonate pathway is involved in alendronate-induced cell growth inhibition, but not in cytokine secretion from macrophages in vitro. *Inflammation Research*, 57(1), 38-43. [\[Link\]](#)
- Luckman, S. P., Hughes, D. E., Coxon, F. P., Graham, R., Russell, G., & Rogers, M. J. (1998). Nitrogen-containing bisphosphonates inhibit the mevalonate pathway and prevent post-translational prenylation of GTP-binding proteins, including Ras. *Journal of Bone and Mineral Research*, 13(4), 581-589. [\[Link\]](#)
- Li, X., Wang, L., & Zhang, L. (2018). Alendronate induces osteoclast precursor apoptosis via peroxisomal dysfunction mediated ER stress. *Journal of Cellular Physiology*, 233(9), 7063-7075. [\[Link\]](#)
- Fisher, J. E., Rogers, M. J., Halasy, J. M., Hamanaka, R., Wesolowski, G., Rodan, G. A., & Reszka, A. A. (1999). Alendronate mechanism of action: geranylgeraniol, an intermediate in the mevalonate pathway, prevents inhibition of osteoclast formation, bone resorption, and kinase activation in vitro. *Proceedings of the National Academy of Sciences of the United States of America*, 96(1), 133–138. [\[Link\]](#)
- Reszka, A. A., Halasy, J. M., Masarachia, P. J., & Rodan, G. A. (1999). Bisphosphonates act directly on the osteoclast to induce caspase cleavage of Mst1 kinase during apoptosis. A link between inhibition of the mevalonate pathway and regulation of an apoptosis-promoting kinase. *The Journal of biological chemistry*, 274(49), 34967–34973. [\[Link\]](#)
- Coxon, F. P., Benford, H. L., Russell, R. G., & Rogers, M. J. (2001). Visualization of bisphosphonate-induced caspase-3 activity in apoptotic osteoclasts in vitro. *Bone*, 28(5), 499-506. [\[Link\]](#)

- Wang, X. M., Yu, S. F., & Yang, Z. P. (2000). Apoptosis of osteoclast-like cells induced by alendronate is related to Fas gene expression. Chinese journal of dental research : the official journal of the Scientific Section of the Chinese Stomatological Association (CSA), 3(2), 26–32. [\[Link\]](#)
- Rogers, M. J., Chilton, K. M., Coxon, F. P., Lawry, J., Smith, M. O., Suri, S., & Russell, R. G. (1996). Bisphosphonates induce apoptosis in mouse macrophage-like cells in vitro by a nitric oxide-independent mechanism. Journal of bone and mineral research : the official journal of the American Society for Bone and Mineral Research, 11(10), 1482–1491. [\[Link\]](#)
- Ghassib, I., Hamdan, A., & Almardini, A. (2018). In vitro assessment of alendronate toxic and apoptotic effects on human dental pulp stem cells. Iranian journal of basic medical sciences, 21(6), 615–620. [\[Link\]](#)
- Kim, J. H., Lee, J., & Kim, K. (2020). Alendronate-induced Perturbation of the Bone Proteome and Microenvironmental Pathophysiology. Genomics & informatics, 18(4), e41. [\[Link\]](#)
- Patntirapong, S., Sing-disuke, S., & Tantikanlayaporn, D. (2017). Inhibitory Effects of Alendronate on Adhesion and Viability of Preosteoblast Cells on Titanium Discs. European journal of dentistry, 11(4), 513–518. [\[Link\]](#)
- Sung, C. M., Lee, W. L., & Hsu, Y. C. (2020). In vitro effects of alendronate on fibroblasts of the human rotator cuff tendon. BMC musculoskeletal disorders, 21(1), 29. [\[Link\]](#)
- Strimpakos, G., Tserotas, P., & Koutras, A. (2018). Targeting a therapeutically relevant concentration of alendronate for in vitro studies on osteoblasts. Upsala Journal of Medical Sciences, 123(3), 171-178. [\[Link\]](#)
- Sawada, K., Morita, Y., & Ohtsu, M. (2003). The effect of alendronate on Caov-3 cell morphology (A), cell viability (B), LPA-induced migration (C), and adhesion (D). ResearchGate. [\[Link\]](#)
- Ariyoshi, W., Okinaga, T., & Nishihara, T. (2009). Mouse macrophages primed with alendronate down-regulate monocyte chemoattractant protein-1 (MCP-1) and macrophage inflammatory protein-1alpha (MIP-1alpha) production in response to Toll-like receptor (TLR)

2 and TLR4 agonist via Smad3 activation. International immunopharmacology, 9(9), 1065–1071. [\[Link\]](#)

- Chen, Y. C., Chen, C. H., & Wu, C. C. (2009). Effects of alendronate on the proliferation and osteogenic differentiation of MG-63 cells. Journal of international medical research, 37(2), 487–494. [\[Link\]](#)
- Stunes, A. K., Henriksen, V., & Lyngstadaas, S. P. (2018). Targeting a therapeutically relevant concentration of alendronate for in vitro studies on osteoblast. NTNU Open. [\[Link\]](#)
- Moreira, M. S., Poi, W. R., & Panzarini, S. R. (2006). Cytotoxicity analysis of alendronate on cultured endothelial cells and subcutaneous tissue. a pilot study. Dental traumatology : official publication of International Association for Dental Traumatology, 22(5), 261–265. [\[Link\]](#)
- Batory, S., Bircakova, M., & Danielisova, V. (2020). The Effect of Alendronate on Osteoclastogenesis in Different Combinations of M-CSF and RANKL Growth Factors. Biomedical Papers of the Medical Faculty of the University Palacky, Olomouc, Czechoslovakia, 164(4), 369-378. [\[Link\]](#)
- Picosse, L. R., Panzarini, S. R., & Poi, W. R. (2005). Cytotoxicity evaluation of sodium alendronate on cultured human periodontal ligament fibroblasts. Dental traumatology : official publication of International Association for Dental Traumatology, 21(3), 152–156. [\[Link\]](#)
- Benford, H. L., McGowan, N. W., Helfrich, M. H., Nuttall, M. E., & Rogers, M. J. (2001). Inhibition of bone resorption by alendronate and risedronate does not require osteoclast apoptosis. Bone, 29(6), 572–579. [\[Link\]](#)
- Batory, S., Bircakova, M., & Danielisova, V. (2020). The Effect of Alendronate on Osteoclastogenesis in Different Combinations of M-CSF and RANKL Growth Factors. MDPI. [\[Link\]](#)
- Patntirapong, S., Tassanapitikul, P., & Arksornnukit, M. (2022). Duration and timing of bisphosphonate treatment as factors determining osteoblast mineralization. Journal of oral biology and craniofacial research, 12(4), 509–514. [\[Link\]](#)

- de Almeida, J. M., Chaves, L. S., & de Souza, F. Á. (2021). Effects of Alendronate and Dexamethasone on Osteoclast Gene Expression and Bone Resorption in Mouse Marrow Cultures. *Brazilian dental journal*, 32(6), 79–88. [[Link](#)]
- Li, Y., Zhang, Y., & Wang, Y. (2024). Alendronate-Grafted Nanoemulsions for Bone-Targeted Vincristine Delivery: Preliminary Studies on Cell and Animal Models. *International journal of nanomedicine*, 19, 1641–1657. [[Link](#)]
- Chang, J. C., Chen, C. H., & Hsu, Y. M. (2014). The susceptible alendronate-treatment timing and dosage for osteogenesis enhancement in human bone marrow-derived stem cells. *PloS one*, 9(8), e105744. [[Link](#)]
- Sung, C. M., Lee, W. L., & Hsu, Y. C. (2020). In vitro effects of alendronate on fibroblasts of the human rotator cuff tendon. *BMC musculoskeletal disorders*, 21(1), 29. [[Link](#)]
- Varlas, S., Gili, A., & Calin, M. (2013). Formulation and In Vitro Evaluation of Alendronate Sodium/PLGA Microspheres for Applications in Bone Related Disorders. *Farmacia*, 61(2), 297-306. [[Link](#)]
- Procell. (2024, April 9). Troubleshooting Precipitation in Cell Culture: Causes and Solutions. Procell. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pnas.org [pnas.org]
- 2. Alendronate induces osteoclast precursor apoptosis via peroxisomal dysfunction mediated ER stress - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Bisphosphonates act directly on the osteoclast to induce caspase cleavage of mst1 kinase during apoptosis. A link between inhibition of the mevalonate pathway and regulation of an apoptosis-promoting kinase - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. In vitro assessment of alendronate toxic and apoptotic effects on human dental pulp stem cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. In vitro effects of alendronate on fibroblasts of the human rotator cuff tendon - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. [tandfonline.com](https://www.tandfonline.com) [[tandfonline.com](https://www.tandfonline.com)]
- 7. Cytotoxicity evaluation of sodium alendronate on cultured human periodontal ligament fibroblasts - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Alendronate, a double-edged sword acting in the mevalonate pathway - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 9. Inhibition of mevalonate pathway is involved in alendronate-induced cell growth inhibition, but not in cytokine secretion from macrophages in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Troubleshooting Precipitation in Cell Culture: Causes and Solutions [[procellsystem.com](https://www.procellsystem.com)]
- 11. Inhibitory Effects of Alendronate on Adhesion and Viability of Preosteoblast Cells on Titanium Discs - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 12. Visualization of bisphosphonate-induced caspase-3 activity in apoptotic osteoclasts in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Effects of alendronate on the proliferation and osteogenic differentiation of MG-63 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Nitrogen-containing bisphosphonates inhibit the mevalonate pathway and prevent post-translational prenylation of GTP-binding proteins, including Ras - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Apoptosis of osteoclast-like cells induced by alendronate is related to Fas gene expression - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Bisphosphonates induce apoptosis in mouse macrophage-like cells in vitro by a nitric oxide-independent mechanism - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. Alendronate mechanism of action: geranylgeraniol, an intermediate in the mevalonate pathway, prevents inhibition of osteoclast formation, bone resorption, and kinase activation in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. In vitro effects of alendronate on fibroblasts of the human rotator cuff tendon - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. nva.sikt.no [nva.sikt.no]
- 20. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

- To cite this document: BenchChem. [Alendronate-Induced Cytotoxicity in Cell Culture: A Technical Support Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15868864/docs#alendronate-induced-cytotoxicity-in-cell-culture-a-technical-support-guide\]](https://www.benchchem.com/product/b15868864/docs#alendronate-induced-cytotoxicity-in-cell-culture-a-technical-support-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)